An In-depth Technical Guide to 3-Benzoylcoumarin: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*3-Benzoylcoumarin*
CAS No.:	*1846-74-8*
Cat. No.:	*B162544*

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Introduction

Coumarins, a prominent class of benzopyrone-containing heterocyclic compounds, are widely distributed in nature and have garnered significant attention in medicinal chemistry and materials science.[1] Their unique structural scaffold imparts a diverse range of biological activities and intriguing photophysical properties.[2][3] Among the vast array of synthetic coumarin derivatives, **3-Benzoylcoumarin** stands out as a key building block and a molecule of considerable interest for its potential applications in drug discovery and as a functional material. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and key applications of **3-Benzoylcoumarin**, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Physicochemical Properties

3-Benzoylcoumarin is characterized by a coumarin core substituted with a benzoyl group at the 3-position. This substitution significantly influences the electronic and steric properties of the molecule, which in turn dictates its reactivity and biological interactions.

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Chemical Structure:

- IUPAC Name: 3-benzoylchromen-2-one[4]
- Molecular Formula: $C_{16}H_{10}O_3$[4]
- Molecular Weight: 250.25 g/mol [4]
- CAS Number: 1846-74-8[4]

Physicochemical and Spectroscopic Data:

The following table summarizes the key physicochemical and spectroscopic data for **3-Benzoylcoumarin**, crucial for its identification, purification, and application in various experimental settings.

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Property	Value	Reference
Physical State	Colorless to white crystalline solid	[3]
Melting Point	141-142 °C (experimental)	
Solubility	Generally soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol; limited solubility in water.	[5][6]
^{1}H NMR ($CDCl_3$)	δ (ppm): 7.30-7.80 (m, 9H, Ar-H), 8.15 (s, 1H, H-4)	
^{13}C NMR ($CDCl_3$)	δ (ppm): 116.8, 118.9, 125.0, 128.6, 129.2, 130.1, 131.9, 133.5, 134.2, 136.5, 145.8, 155.2, 159.8 (C=O, lactone), 192.5 (C=O, benzoyl)	
Infrared (IR, KBr)	ν (cm^{-1}): ~1720 (C=O, lactone), ~1660 (C=O, benzoyl), ~1600, 1580 (C=C, aromatic)	
Mass Spectrum (EI)	m/z (%): 250 (M^+, 100), 222, 194, 165, 105, 77	

Note: NMR and IR spectral data are predicted based on typical values for similar structures and should be confirmed with experimental data.

Synthesis of **3-Benzoylcoumarin**: A Step-by-Step Protocol

The most common and efficient method for the synthesis of **3-Benzoylcoumarin** is the Knoevenagel condensation reaction. This reaction involves the base-catalyzed condensation of an active methylene compound, in this case, ethyl benzoylacetate, with salicylaldehyde. The

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subsequent intramolecular cyclization (esterification) leads to the formation of the coumarin ring.

Reaction Scheme:

Salicylaldehyde + Ethyl Benzoylacetate → **3-Benzoylcoumarin**

Experimental Protocol:

This protocol is adapted from established procedures for the synthesis of 3-substituted coumarins.

Materials and Reagents:

- Salicylaldehyde
- Ethyl benzoylacetate
- Piperidine (catalyst)
- Ethanol (solvent)
- Glacial acetic acid
- Distilled water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating mantle and magnetic stirrer
- Filtration apparatus

Procedure:

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine salicylaldehyde (10 mmol, 1.22 g) and ethyl benzoylacetate (10 mmol, 1.92 g) in 30 mL of ethanol.

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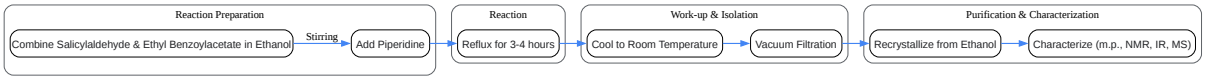
- Catalyst Addition: To the stirred solution, add a catalytic amount of piperidine (approximately 0.1 mL).
- Reaction: Heat the reaction mixture to reflux with continuous stirring for 3-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. A solid precipitate of **3-Benzoylcoumarin** should form.
- Isolation: Collect the crude product by vacuum filtration and wash the solid with a small amount of cold ethanol to remove any unreacted starting materials.
- Purification: Recrystallize the crude product from ethanol or a mixture of ethanol and water to obtain pure **3-Benzoylcoumarin** as a crystalline solid.
- Characterization: Dry the purified product and characterize it using standard analytical techniques such as melting point determination, NMR, IR, and mass spectrometry to confirm its identity and purity.

Causality Behind Experimental Choices:

- Piperidine as a Catalyst: Piperidine, a weak base, is used to deprotonate the active methylene group of ethyl benzoylacetate, generating a nucleophilic enolate that attacks the carbonyl carbon of salicylaldehyde.
- Ethanol as a Solvent: Ethanol is a suitable solvent for both the reactants and the catalyst, and its boiling point allows for the reaction to be carried out at a moderate temperature.
- Recrystallization for Purification: Recrystallization is an effective method for purifying the solid product, as **3-Benzoylcoumarin** has different solubility in hot and cold ethanol compared to the impurities.

Experimental Workflow Diagram:

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Caption: Knoevenagel condensation workflow for **3-Benzoylcoumarin** synthesis.

Applications in Drug Development and Research

The unique structural features of **3-Benzoylcoumarin** make it a versatile scaffold for the development of novel therapeutic agents and research tools.

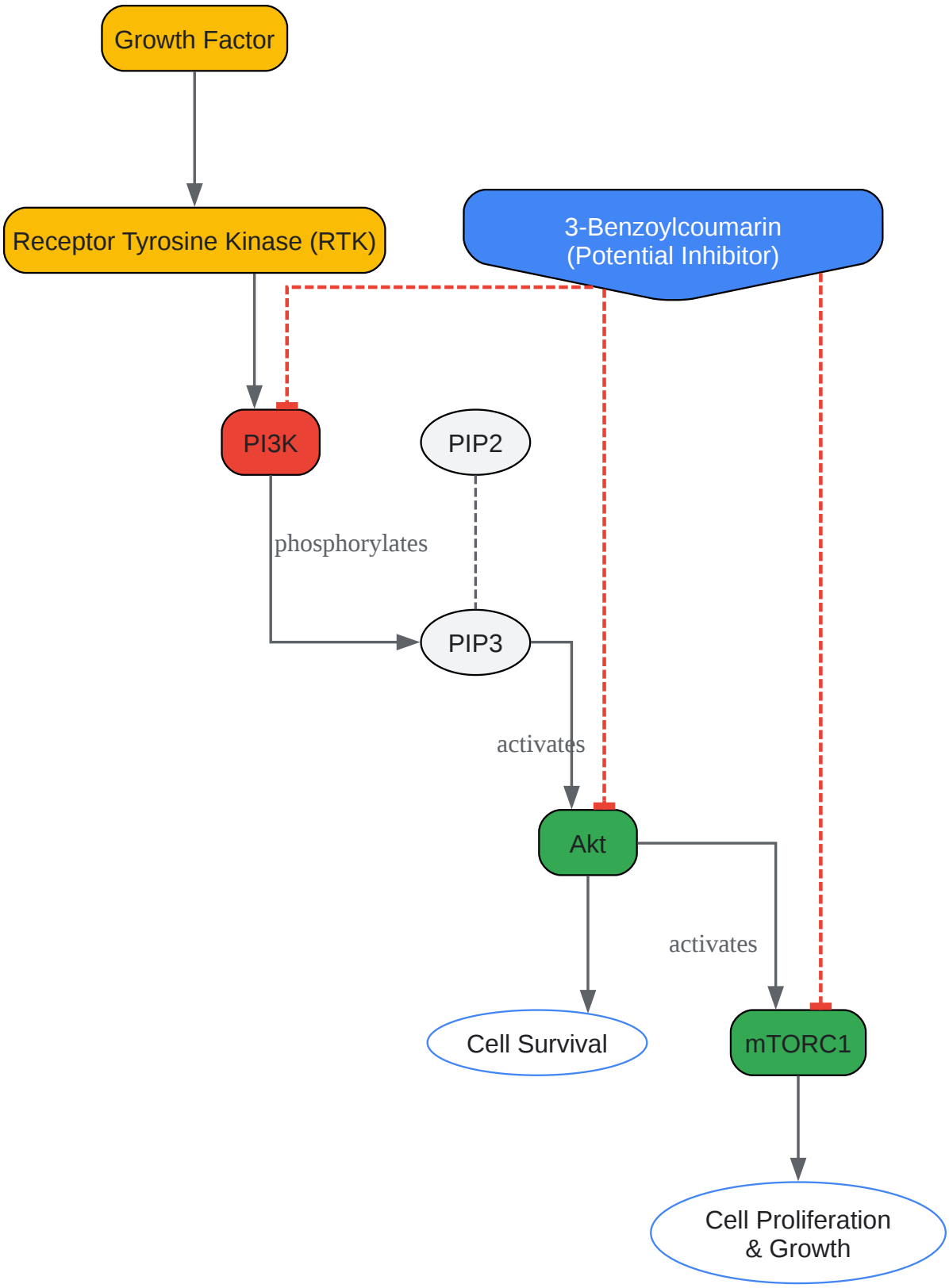
Anticancer Activity

Coumarin derivatives are well-documented for their wide range of anticancer activities.[7] They can induce apoptosis, inhibit cell proliferation, and modulate various signaling pathways that are often dysregulated in cancer.[8] While specific studies on **3-Benzoylcoumarin** are limited, its structural similarity to other biologically active coumarins suggests its potential as an anticancer agent.

Mechanism of Action: A significant number of coumarin derivatives exert their anticancer effects by targeting the PI3K/Akt/mTOR signaling pathway.[9][10] This pathway is a crucial regulator of cell growth, proliferation, and survival, and its hyperactivation is a hallmark of many cancers.[11] Coumarin compounds have been shown to inhibit key components of this pathway, leading to the suppression of tumor growth.[12]

PI3K/Akt/mTOR Signaling Pathway Inhibition by Coumarin Derivatives:

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Caption: Potential inhibition of the PI3K/Akt/mTOR pathway by **3-Benzoylcoumarin**.

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Fluorescent Probe

The coumarin scaffold is a well-known fluorophore, and its derivatives are extensively used as fluorescent probes for the detection of various analytes, including metal ions.[1][13] The fluorescence properties of coumarins can be tuned by modifying the substituents on the coumarin ring. The benzoyl group in **3-Benzoylcoumarin**, with its electron-withdrawing nature and extended conjugation, can modulate the photophysical properties of the coumarin core.

While specific applications of **3-Benzoylcoumarin** as a fluorescent probe are not widely reported, its structure suggests potential for the development of "turn-on" or "turn-off" fluorescent sensors.[14] The carbonyl groups of the benzoyl and lactone moieties could act as a chelating site for metal ions, leading to changes in the fluorescence emission upon binding.[1]

Photosensitizer in Photodynamic Therapy (PDT)

Photodynamic therapy (PDT) is a non-invasive cancer treatment that utilizes a photosensitizer, light, and molecular oxygen to generate cytotoxic reactive oxygen species (ROS) that selectively kill cancer cells.[15][16] Coumarin derivatives have been investigated as potential photosensitizers due to their ability to absorb light and generate ROS upon photoexcitation.[2][15]

The extended π-conjugated system of **3-Benzoylcoumarin** is expected to facilitate the absorption of light in the UV-A or visible region. Upon light absorption, the molecule can be excited to a singlet state, followed by intersystem crossing to a longer-lived triplet state. This triplet state can then transfer its energy to molecular oxygen, generating highly reactive singlet oxygen (a Type II PDT mechanism), or participate in electron transfer reactions to produce other ROS like superoxide anions and hydroxyl radicals (a Type I PDT mechanism).[17] These ROS can induce oxidative stress and trigger apoptosis or necrosis in tumor cells.[15]

Conclusion

3-Benzoylcoumarin is a synthetically accessible and versatile molecule with significant potential in drug discovery and materials science. Its well-defined chemical structure and tunable properties make it an attractive scaffold for the design of novel anticancer agents, fluorescent probes, and photosensitizers. The straightforward Knoevenagel condensation provides an efficient route to its synthesis, enabling further exploration of its biological and

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photophysical characteristics. Future research focused on elucidating the specific mechanisms of action of **3-Benzoylcoumarin** and its derivatives will be crucial in realizing its full therapeutic and technological potential.

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